Application Notes and Protocols for Cdk2-IN-14 in Cancer Research Models

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Compound of Interest

Compound Name:	*Cdk2-IN-14*
Cat. No.:	*B15585675*

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Introduction

Cyclin-dependent kinase 2 (CDK2) is a key regulator of cell cycle progression, particularly at the G1/S transition. Its dysregulation is a common feature in many human cancers, making it an attractive target for therapeutic intervention. **Cdk2-IN-14** is a potent and highly selective small molecule inhibitor of CDK2. These application notes provide a summary of its biochemical activity and detailed protocols for its use in cancer research models to investigate its anti-proliferative effects.

Mechanism of Action

Cdk2-IN-14, also referred to as compound 4f in its primary publication, is a 5,7-Dihydro-6H-pyrrolo[2,3-d]pyrimidin-6-one derivative. It functions as an ATP-competitive inhibitor of CDK2. By binding to the ATP-binding pocket of CDK2, it prevents the phosphorylation of key substrates, such as the Retinoblastoma protein (pRb). The inhibition of pRb phosphorylation prevents the release of the E2F transcription factor, which is necessary for the transcription of genes required for DNA synthesis and S-phase entry. This ultimately leads to cell cycle arrest

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at the G1/S checkpoint and can induce apoptosis in cancer cells with a dependency on the CDK2 pathway.

Signaling Pathway

The following diagram illustrates the role of the CDK2/Cyclin E complex in the G1/S phase transition and the inhibitory effect of **Cdk2-IN-14**.

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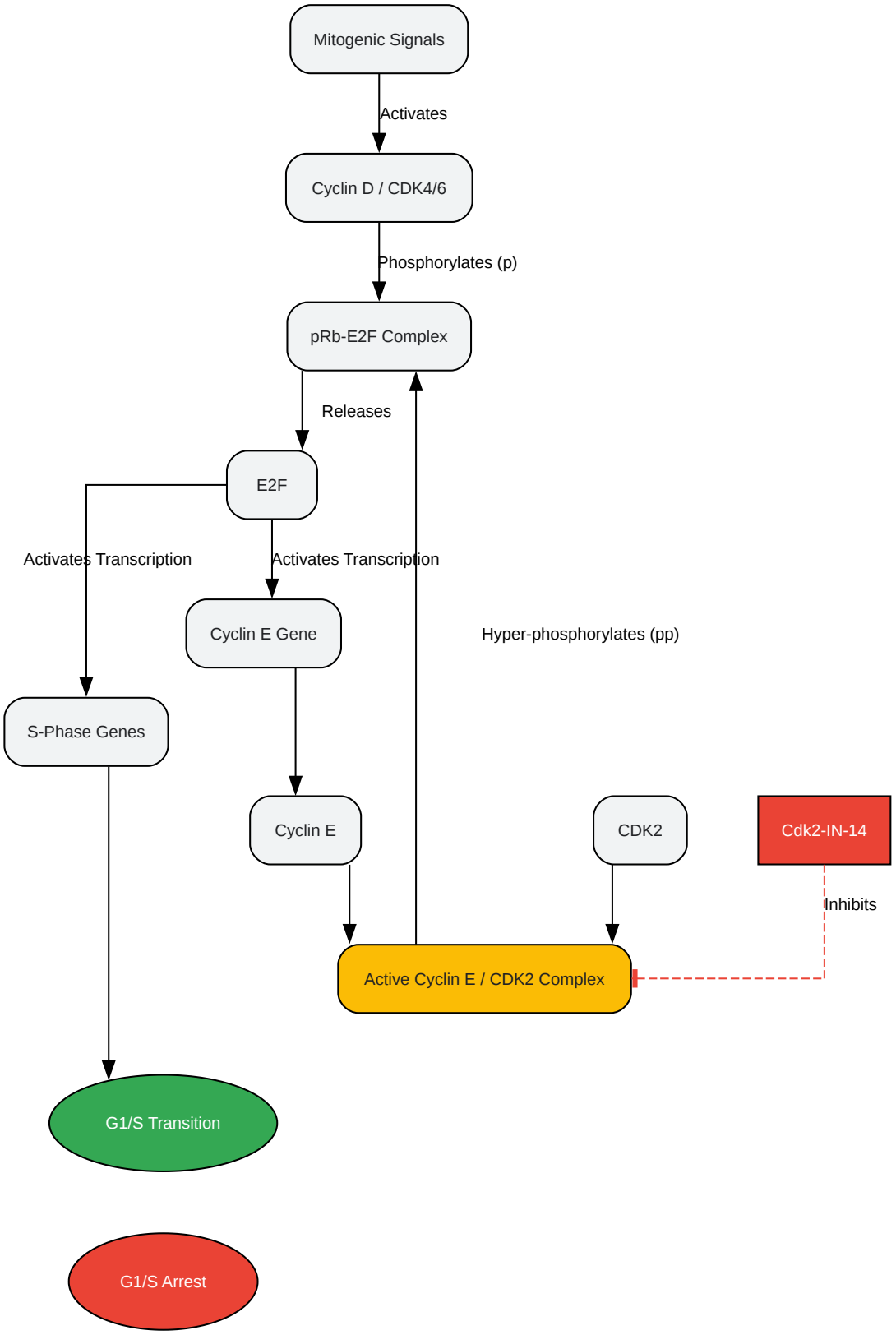

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Caption: **Cdk2-IN-14** inhibits the active Cyclin E/CDK2 complex, blocking pRb hyper-phosphorylation and causing G1/S arrest.

Data Presentation

Table 1: Biochemical Potency and Selectivity of Cdk2-IN-14

This table summarizes the in vitro half-maximal inhibitory concentration (IC50) values of **Cdk2-IN-14** (compound 4f) against a panel of cyclin-dependent kinases, demonstrating its high selectivity for CDK2. Data is adapted from Sokolsky et al., ACS Medicinal Chemistry Letters, 2022.

Kinase Target	IC50 (nM)	Selectivity vs. CDK2 (Fold)
CDK2/CycE1	0.4	1
CDK1/CycB1	200	500
CDK4/CycD1	>10000	>25000
CDK6/CycD3	>10000	>25000
CDK7/CycH/MAT1	>10000	>25000
CDK9/CycT1	1800	4500

Table 2: Cellular Activity of Cdk2-IN-14

This table presents the cellular potency of **Cdk2-IN-14** in a phospho-Retinoblastoma (p-Rb) Homogeneous Time Resolved Fluorescence (HTRF) assay using the COV318 ovarian cancer cell line.

Cell Line	Assay	IC50 (nM)
COV318	p-Rb (Ser807/811) HTRF	102

Experimental Protocols

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Protocol 1: In Vitro Kinase Inhibition Assay (Biochemical)

This protocol describes a general method for assessing the inhibitory activity of **Cdk2-IN-14** against CDK2 and other kinases in a biochemical format.

Experimental Workflow:

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Caption: Workflow for in vitro biochemical kinase inhibition assay.

Materials:

- Recombinant human CDK2/Cyclin E1 (and other kinases for selectivity profiling)
- Histone H1 (or other suitable substrate)
- **Cdk2-IN-14**
- Kinase reaction buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl2, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20)
- ATP
- [γ-33P]ATP
- 96-well plates
- Scintillation counter

Procedure:

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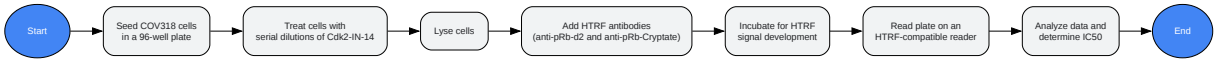
- Prepare serial dilutions of **Cdk2-IN-14** in DMSO and then dilute in kinase reaction buffer.
- In a 96-well plate, add the diluted **Cdk2-IN-14** or vehicle control (DMSO).
- Add the kinase to each well and incubate for 10-15 minutes at room temperature to allow for compound binding.
- Prepare a substrate/ATP master mix containing the kinase substrate (e.g., Histone H1), ATP, and [γ-33P]ATP in kinase reaction buffer.
- Initiate the kinase reaction by adding the substrate/ATP master mix to each well.
- Incubate the reaction at 30°C for a predetermined time (e.g., 60 minutes).
- Stop the reaction by adding a stop solution (e.g., 2% H3PO4).
- Transfer the reaction mixture to a filter plate (e.g., phosphocellulose) and wash to remove unincorporated [γ-33P]ATP.
- Measure the incorporated radioactivity using a scintillation counter.
- Calculate the percent inhibition for each **Cdk2-IN-14** concentration relative to the vehicle control and determine the IC50 value using non-linear regression analysis.

Protocol 2: Cellular Phospho-Rb (Ser807/811) HTRF Assay

This protocol outlines the steps to measure the inhibition of CDK2 activity in a cellular context by quantifying the phosphorylation of its substrate, pRb, using a Homogeneous Time-Resolved Fluorescence (HTRF) assay.

Experimental Workflow:



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Caption: Workflow for the cellular phospho-Rb HTRF assay.

Materials:

- COV318 ovarian cancer cell line
- Complete cell culture medium
- **Cdk2-IN-14**
- Phospho-Rb (Ser807/811) HTRF assay kit (containing lysis buffer, anti-pRb-d2 antibody, and anti-pRb-Europium Cryptate antibody)
- Opaque-walled 96-well plates
- HTRF-compatible plate reader

Procedure:

- Seed COV318 cells in an opaque-walled 96-well plate at a predetermined density and allow them to adhere overnight.
- Prepare serial dilutions of **Cdk2-IN-14** in cell culture medium.
- Remove the existing medium from the cells and add the medium containing different concentrations of **Cdk2-IN-14** or a vehicle control (DMSO).
- Incubate the cells for a specified duration (e.g., 24 hours) at 37°C in a humidified incubator with 5% CO2.
- Lyse the cells by adding the HTRF lysis buffer directly to the wells and incubate as per the manufacturer's instructions.
- Add the HTRF detection reagents (anti-pRb-d2 and anti-pRb-Europium Cryptate antibodies) to each well.

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- Incubate the plate at room temperature for the time recommended in the kit protocol to allow for antibody binding and FRET signal development.
- Read the plate on an HTRF-compatible reader at the appropriate wavelengths for the donor and acceptor fluorophores.
- Calculate the HTRF ratio and determine the percent inhibition of pRb phosphorylation for each **Cdk2-IN-14** concentration.
- Determine the cellular IC50 value by plotting the dose-response curve.

Disclaimer: These application notes and protocols are intended for research use only. Please refer to the primary literature and relevant safety data sheets before handling any chemical reagents. Experimental conditions may need to be optimized for specific cell lines and research questions.

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